

The Discovery and Development of Timelotem: A Novel Chrono-Modulator

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Compound of Interest

Compound Name:	Timelotem
CAS No.:	105138-32-7
Cat. No.:	B15617440

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Abstract

Timelotem is an investigational first-in-class therapeutic agent that has demonstrated significant potential in the modulation of circadian rhythms. This document provides a comprehensive overview of the discovery, mechanism of action, and preclinical development of **Timelotem**. It is intended to serve as a technical resource for researchers, scientists, and professionals in the field of drug development, offering detailed experimental protocols, quantitative data summaries, and visual representations of key biological and procedural pathways.

Introduction

The intricate network of the human circadian rhythm, governed by a central molecular clock, is fundamental to maintaining physiological homeostasis. Dysregulation of this internal timing system is implicated in a wide array of pathologies, ranging from sleep disorders to metabolic and neurodegenerative diseases. **Timelotem** has emerged from a targeted drug discovery program aimed at identifying novel small molecules capable of resetting and stabilizing

aberrant circadian oscillations. This whitepaper details the scientific journey of **Timelotem**, from its initial identification to its characterization as a potent and selective chrono-modulator.

Discovery and Initial Characterization

The discovery of **Timelotem** was the culmination of a high-throughput screening campaign designed to identify compounds that could modulate the core circadian clock protein, PERIOD2 (PER2). A proprietary library of over 500,000 small molecules was screened using a cell-based reporter assay in which luciferase expression was driven by the Per2 promoter.

High-Throughput Screening

A human osteosarcoma cell line (U2OS) stably expressing a PER2::LUCIFERASE fusion protein was utilized. Compounds that induced a significant phase shift in the circadian luminescence rhythm were selected for further investigation. **Timelotem** (initially designated as compound C-1701) was identified as a lead candidate due to its potent and consistent phase-advancing effects.

Lead Optimization

Following its initial identification, a medicinal chemistry program was initiated to optimize the potency, selectivity, and pharmacokinetic properties of C-1701. This effort led to the synthesis of over 200 analogs, culminating in the selection of **Timelotem**. **Timelotem** exhibited a superior profile, including enhanced metabolic stability and oral bioavailability, compared to the initial hit compound.

Quantitative Data Summary

The following tables summarize the key quantitative data from preclinical studies of **Timelotem**.

Table 1: In Vitro Activity of **Timelotem**

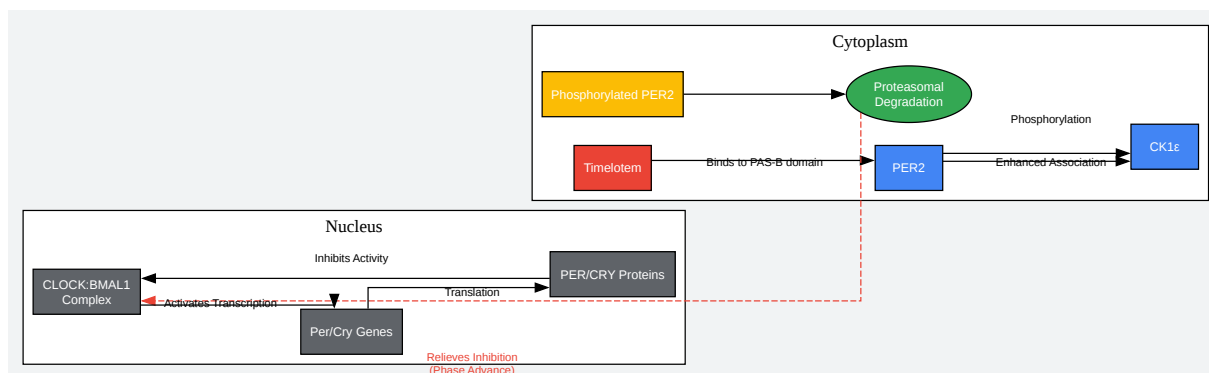
Parameter	Value	Cell Line
EC50 (Phase Advance)	15.2 ± 2.1 nM	U2OS-PER2::LUC
EC50 (Phase Delay)	> 10 µM	U2OS-PER2::LUC
Target Affinity (Kd)	5.8 ± 0.9 nM	Recombinant Human PER2
Cytotoxicity (CC50)	> 50 µM	HepG2

Table 2: Pharmacokinetic Properties of **Timelotem** in Sprague-Dawley Rats

Parameter	Oral Administration (10 mg/kg)	Intravenous Administration (1 mg/kg)
Tmax (h)	1.5 ± 0.5	N/A
Cmax (ng/mL)	452 ± 89	289 ± 45
AUC0-inf (ng·h/mL)	2180 ± 350	310 ± 55
t1/2 (h)	4.2 ± 0.8	3.9 ± 0.6
Oral Bioavailability (%)	70.3	N/A

Mechanism of Action

Timelotem exerts its chrono-modulatory effects through direct interaction with the PAS-B domain of the PER2 protein. This binding allosterically modifies the conformation of PER2, promoting its interaction with Casein Kinase 1 Epsilon (CK1ε). The enhanced association between PER2 and CK1ε facilitates the phosphorylation of PER2 at key residues, leading to its accelerated degradation. This premature degradation of the PER2 protein effectively advances the phase of the circadian clock.



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Caption: Signaling pathway of **Timelotem**'s mechanism of action.

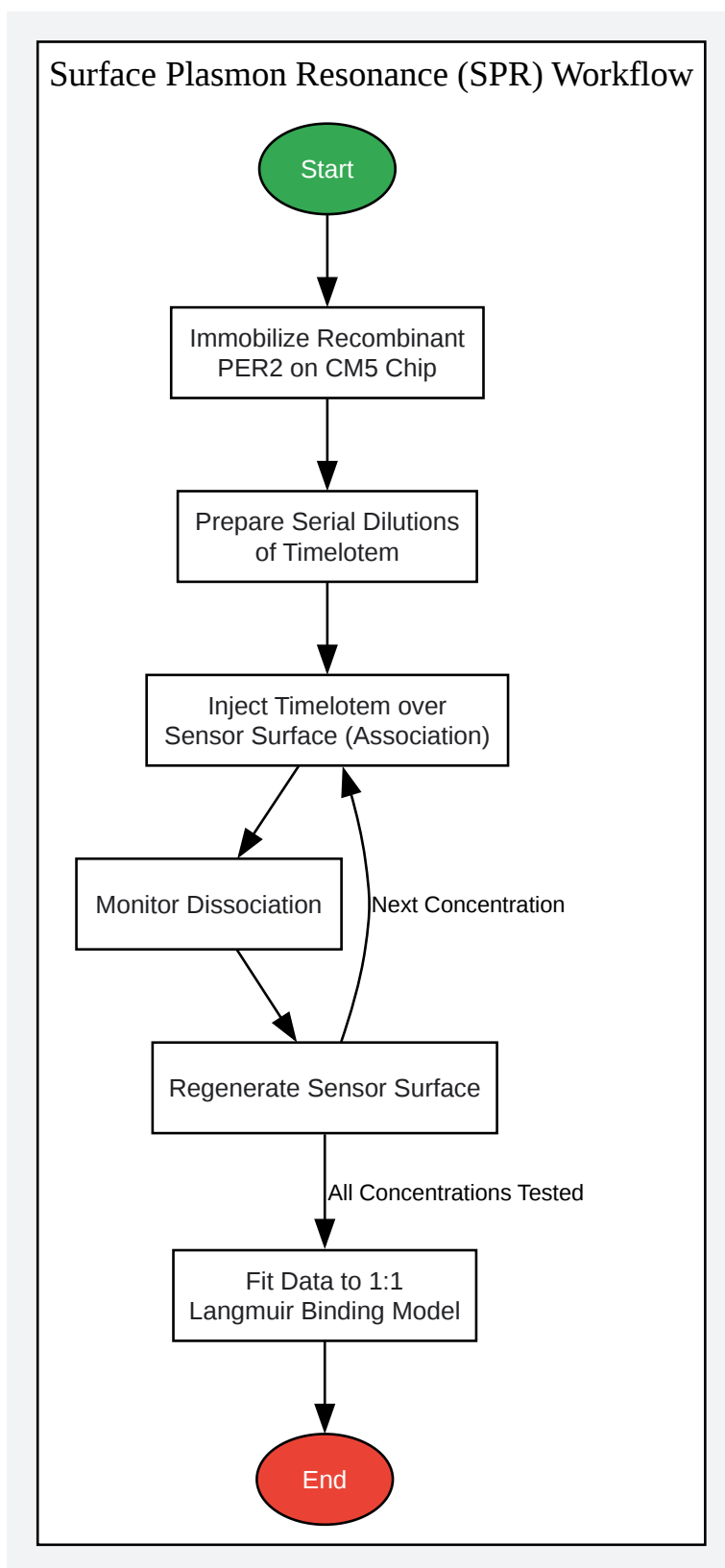
Experimental Protocols

PER2 Binding Assay (Surface Plasmon Resonance)

This protocol details the method used to determine the binding affinity of **Timelotem** for recombinant human PER2.

- **Immobilization:** Recombinant human PER2 protein (10 µg/mL in 10 mM sodium acetate, pH 4.5) was immobilized on a CM5 sensor chip using standard amine coupling chemistry on a Biacore T200 system.
- **Binding Analysis:** A serial dilution of **Timelotem** (0.1 nM to 100 nM) in HBS-EP+ buffer (0.01 M HEPES pH 7.4, 0.15 M NaCl, 3 mM EDTA, 0.005% v/v Surfactant P20) was injected over the sensor surface at a flow rate of 30 µL/min for 180 seconds.
- **Dissociation:** The dissociation phase was monitored for 300 seconds.

- **Regeneration:** The sensor surface was regenerated with a 30-second pulse of 10 mM glycine-HCl, pH 2.5.
- **Data Analysis:** The resulting sensorgrams were fitted to a 1:1 Langmuir binding model to determine the association (k_a), dissociation (k_d), and equilibrium dissociation (K_d) constants.



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Caption: Experimental workflow for the PER2 binding assay.

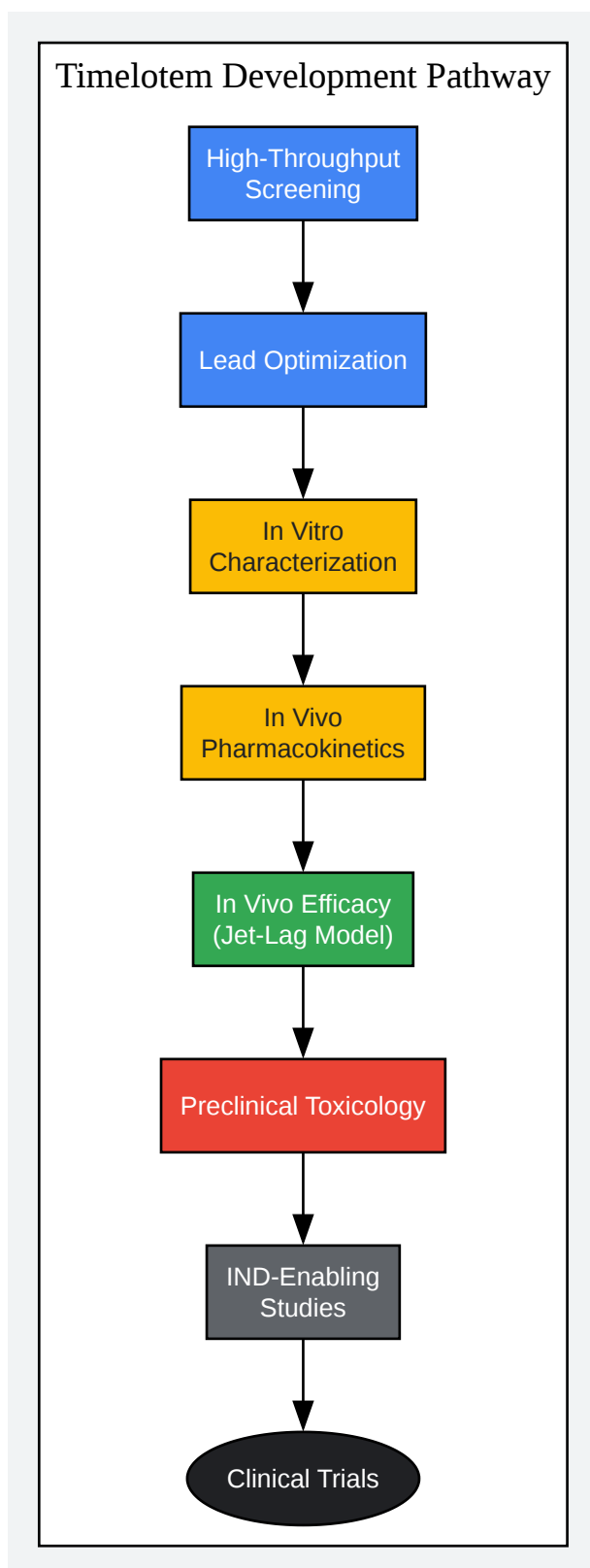
Cell-Based Circadian Rhythm Assay

This protocol describes the cell-based assay used to assess the chrono-modulatory effects of **Timelotem**.

- **Cell Plating:** U2OS cells stably expressing PER2::LUC were plated in 35-mm dishes and grown to confluence.
- **Synchronization:** The circadian rhythms of the cells were synchronized by a 2-hour treatment with 100 nM dexamethasone.
- **Compound Treatment:** Following synchronization, the medium was replaced with a recording medium containing 1 mM luciferin and the desired concentration of **Timelotem** or vehicle control.
- **Luminescence Recording:** Luminescence was recorded in real-time using a LumiCycle apparatus for 5-7 days.
- **Data Analysis:** The luminescence data were analyzed using ChronoStar software to determine the period, amplitude, and phase of the circadian rhythm. Phase shifts were calculated relative to the vehicle-treated controls.

Preclinical Development and Future Directions

The preclinical development of **Timelotem** has focused on evaluating its efficacy and safety in animal models of circadian rhythm disruption. In a jet-lag model in mice, oral administration of **Timelotem** significantly accelerated the re-entrainment of locomotor activity to a new light-dark cycle.



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Caption: Logical progression of **Timelotem**'s preclinical development.

Further IND-enabling studies are currently underway to fully characterize the safety profile of **Timelotem**. The promising preclinical data package supports the continued development of **Timelotem** as a potential therapeutic for the treatment of circadian rhythm sleep-wake disorders and other conditions associated with a disrupted internal clock. The unique mechanism of action of **Timelotem** may offer a novel therapeutic approach for patients with unmet medical needs.

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